Application Note: Advanced Quantification & Purity Analysis of 3-allyldihydro-2(3H)-furanone

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Compound of Interest

Compound Name:	*3-allyldihydro-2(3H)-furanone*
CAS No.:	*10491-63-1*
Cat. No.:	*B3374905*

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Executive Summary & Chemical Context[1][2][3][4][5]

3-allyldihydro-2(3H)-furanone (CAS: 1073-11-6), also known as

-allyl-

-butyrolactone, is a "privileged scaffold" in pharmaceutical chemistry. It serves as a critical C-alkylated lactone intermediate in the total synthesis of prostaglandins (e.g., 11-deoxy-10-oxaprostanoids) and radical cyclization precursors for complex natural products.

Reliable quantification of this molecule presents specific analytical challenges:

- Lack of Chromophores: The molecule lacks strong UV-absorbing groups (only weak carbonyl/alkene absorbance at <215 nm), making standard HPLC-UV prone to interference.
- Lactone Instability: Like its parent compound

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-butyrolactone (GBL), the lactone ring is susceptible to hydrolysis in basic or neutral aqueous media, opening to form the corresponding

-hydroxy acid.

- Volatility: Its boiling point (~220°C) and semi-volatile nature make it an ideal candidate for Gas Chromatography (GC), provided thermal degradation is controlled.

This guide details three validated protocols: GC-FID/MS (for assay/purity), LC-MS (for trace analysis in aqueous matrices), and Chiral HPLC (for enantiomeric excess determination).

Critical Chemical Behavior: The Hydrolysis Trap

Before selecting a method, analysts must understand the pH-dependent equilibrium of the analyte.

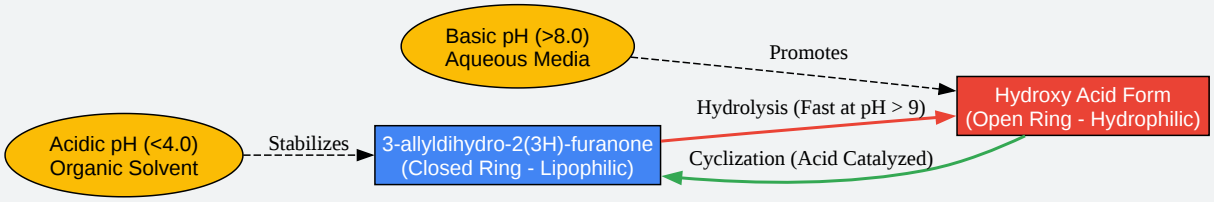

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Figure 1: The pH-dependent equilibrium. For accurate quantification of the lactone, samples must be kept in acidic or anhydrous conditions.

Protocol A: GC-FID/MS (The Gold Standard)

Rationale: Due to the molecule's volatility and lack of strong UV chromophores, Gas Chromatography is the method of choice for purity assay and reaction monitoring.

Instrumentation & Conditions[2][6][7][8]

- System: Agilent 7890/8890 GC or equivalent.

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- Detector: FID (for quantitation) or MS (for identification/trace impurities).
- Column:DB-5ms or HP-5 (5% Phenyl-methylpolysiloxane).
  - Why? A non-polar column minimizes interaction with the lactone oxygen, reducing peak tailing compared to wax columns.
- Inlet: Split/Splitless (Split 50:1 for high concentration synthesis samples).

Method Parameters[6][7][8][9][10][11]

Parameter	Setting	Notes
Inlet Temp	250 °C	Ensure complete vaporization without pyrolysis.
Carrier Gas	Helium @ 1.2 mL/min	Constant flow mode.
Oven Program	60°C (1 min) 15°C/min 280°C (3 min)	Slow ramp separates the allyl-lactone from unreacted GBL.
FID Temp	300 °C	Hydrogen: 30 mL/min; Air: 400 mL/min.
Internal Std	-Valerolactone or Naphthalene	Select IS with similar boiling point but distinct RT.

Sample Preparation (Self-Validating Step)

- Aliquot: Take 50 µL of reaction mixture.
- Quench/Dilute: Dilute into 1.5 mL Dichloromethane (DCM).
  - Critical: Do NOT use methanol if acidic catalysts are present, as transesterification can occur.
- Dry: Pass through a small plug of anhydrous

  to remove trace water (prevents hydrolysis in the injector).

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- Inject: 1 µL.

Protocol B: LC-MS (Trace Analysis in Biological/Aqueous Media)

Rationale: When the analyte is in a biological matrix (plasma, cell culture) or an aqueous waste stream, GC extraction may be inefficient. LC-MS is required.[1]

The "Acidic Shield" Strategy

Standard Reverse Phase (RP) HPLC will fail if the mobile phase is neutral, as the lactone may partially hydrolyze on the column, leading to split peaks or broad humps. You must use an acidic modifier.

LC-MS/MS Conditions[9]

- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
  - 0-1 min: 5% B
  - 1-6 min: 5%

    95% B
  - 6-8 min: 95% B
- Detection: ESI Positive Mode (Targeting

).

MS Tuning (MRM)

Since the molecule (MW 126.15) is small, fragmentation is limited.

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- Precursor Ion: 127.1

  (

)

- Quantifier Product: 81.1

  (Loss of formic acid/water/allyl chain elements).

- Qualifier Product: 67.1

  (Lactone ring fragment).

Protocol C: Chiral HPLC (Enantiomeric Purity)

Rationale: The alkylation at the

-position creates a stereocenter. For prostaglandin synthesis, the specific enantiomer (usually S) is often required. Standard GC/LC cannot separate these.

Method Setup[2][5][7][10][11][13]

- Column:Chiralpak AD-H or Chiralcel OD-H (Amylose/Cellulose tris-carbamate derivatives).
- Mobile Phase: Hexane : Isopropanol (90:10 or 95:5).
- Flow Rate: 1.0 mL/min.[2]
- Temp: 25 °C.
- Detection: UV @ 210 nm (or Refractive Index if concentration allows).
- Note: If UV signal is too low, use a Chiral GC column (e.g., Cyclosil-B) instead.

Analytical Workflow Decision Tree

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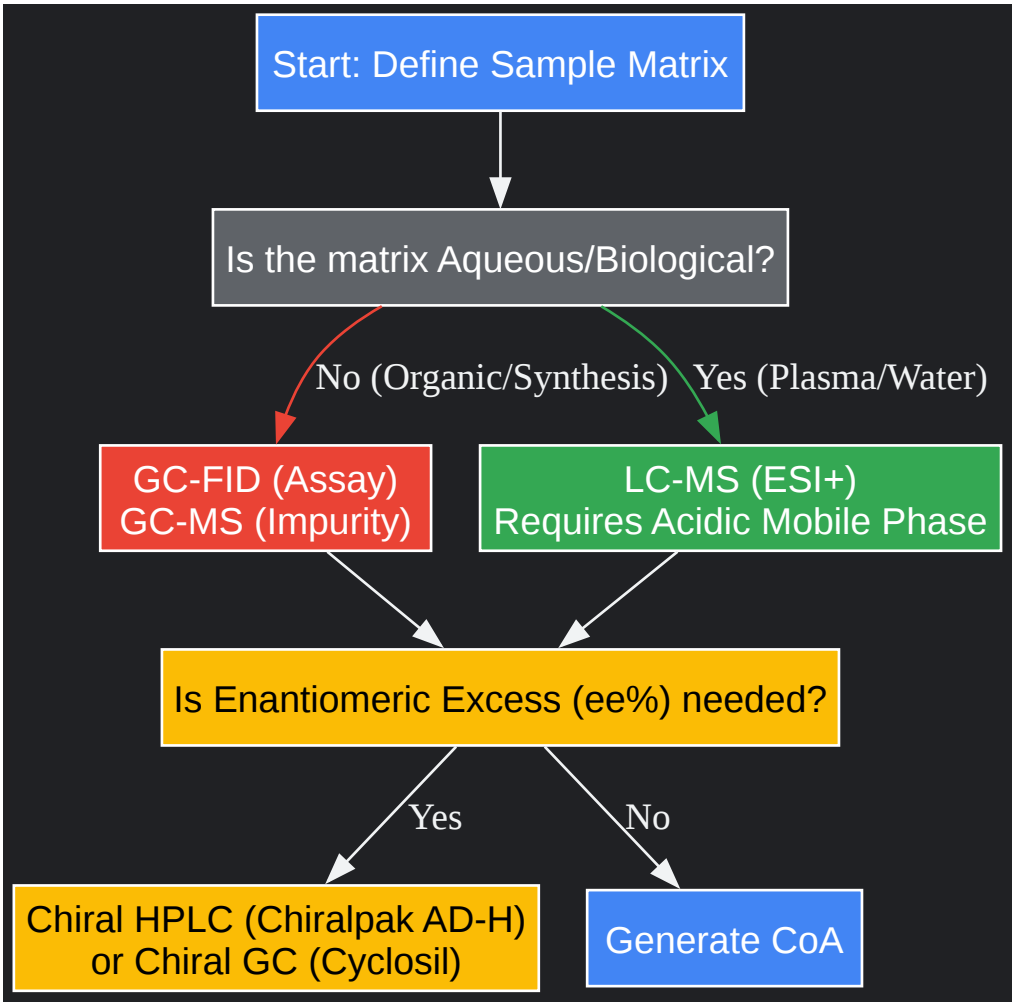

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Figure 2: Decision matrix for selecting the appropriate analytical technique.

Validation Criteria (ICH Q2 R1)

To ensure regulatory compliance, the selected method must be validated.

- Linearity: Demonstrate

  over 50–150% of target concentration.

- Accuracy (Recovery): Spike samples at 80%, 100%, and 120%. Acceptable range: 98.0% – 102.0%.

- LOD/LOQ: Determine via Signal-to-Noise (S/N).

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- LOD = 3.3
- LOQ = 10

- Robustness (Critical for this analyte):
  - Test stability of the solution after 24 hours.
  - Pass Criteria: No increase in the hydrolysis peak (hydroxy acid) or dimerization.

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